

Mass Spectrometry Fragmentation Pattern of 2,4,5-Triphenyl-1H-imidazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-ethoxyphenyl)-4,5-diphenyl-1H-imidazole

CAS No.: 5496-42-4

Cat. No.: B1349525

[Get Quote](#)

Technical Guide for Structural Elucidation & Mechanism Analysis

Executive Summary

2,4,5-Triphenyl-1H-imidazole (

, MW 296.37), commonly known as Lophine, exhibits a distinct fragmentation signature dominated by the stability of its aromatic substituents and the imidazole core. In both Electron Ionization (EI) and Electrospray Ionization (ESI), the fragmentation is governed by Retro-Diels-Alder (RDA) cleavages and extensive rearrangement of the polyphenyl system.

This guide provides a definitive analysis of these pathways, offering researchers a self-validating template for identifying this scaffold in complex matrices or metabolite screens.^[1]

Chemical Identity & Ionization Properties

Before analyzing fragmentation, the ionization behavior must be established to differentiate molecular ions from adducts or in-source fragments.^[1]

Property	Data
IUPAC Name	2,4,5-Triphenyl-1H-imidazole
Formula	
Monoisotopic Mass	296.1313 Da
Base Peak (EI)	Typically
	296 (
	) or
	165 (Fluorenyl cation) depending on energy.[2]
Key Ionization Modes	EI (70 eV): Forms stable radical cation
	.ESI (+): Forms protonated pseudomolecular ion

Experimental Protocols for Acquisition

To reproduce the fragmentation patterns described below, the following acquisition parameters are recommended. These protocols ensure sufficient internal energy deposition to trigger the diagnostic rearrangements.[1]

Protocol A: Electron Ionization (EI-MS)

Target: Structural Fingerprinting & Library Matching

- Sample Introduction: Direct Insertion Probe (DIP) is preferred over GC to prevent thermal degradation in the injector port, though high-temperature GC columns (e.g., DB-5MS) are acceptable.[1]
- Source Temperature:
 - . (High enough to prevent condensation, low enough to avoid pyrolysis).
- Electron Energy: 70 eV.[1] (Standardizes fragmentation for library comparison).

- Scan Range:

40–350.

Protocol B: ESI-MS/MS (Collision Induced Dissociation)

Target: Trace Analysis & Metabolite ID

- Solvent System: Methanol/Water (50:[1]50) + 0.1% Formic Acid.[1] (Promotes protonation of the N3 nitrogen).
- Infusion Rate: 5–10
.
- Collision Energy (CE): Stepped CE (15, 30, 45 eV).[1] Lophine is highly stable; low energies yield primarily the parent ion

.[1] Higher energies are required to break the aromatic imidazole ring.[1]

Mechanistic Fragmentation Analysis

The fragmentation of 2,4,5-triphenylimidazole is driven by the release of stable neutral molecules (nitriles) and the formation of resonance-stabilized aromatic carbocations.

Primary Pathway: The Retro-Diels-Alder (RDA) Cleavage

The most diagnostic event is the cleavage of the imidazole ring. Unlike simple aliphatic imidazoles, the phenyl substituents direct the charge retention.

- Mechanism: The molecular ion (

296) undergoes a

cycloreversion (Retro-Diels-Alder).[1]
- Neutral Loss: Benzonitrile (PhCN, 103 Da).[1]
- Product Ion: The expulsion of PhCN from the 2,3-position (involving N1 and C2) yields a radical cation at

193.

- Assignment: 2,3-Diphenyl-1-azirine radical cation or an isomeric radical species ([1](#)).

Secondary Pathway: Formation of the Fluorenyl Cation

The ion at

165 is often the base peak in high-energy spectra and is highly diagnostic of diphenyl systems.

- Precursor: The

193 fragment.[\[1\]](#)

- Mechanism: The

193 ion (

) eliminates a neutral Hydrogen Cyanide (HCN) molecule to form the fluorene radical cation (166).

- Stabilization: Subsequent loss of a hydrogen radical (

) yields the even-electron Fluorenyl cation (

165). This fused tricyclic aromatic system is exceptionally stable, acting as a thermodynamic sink for the fragmentation cascade.[\[1\]](#)

Diagnostic Low-Mass Ions[\[1\]](#)

- 103: Benzonitrile cation (

[\[1\]](#) Formed directly from the molecular ion if the charge remains on the nitrile fragment during RDA cleavage.

- 77: Phenyl cation (

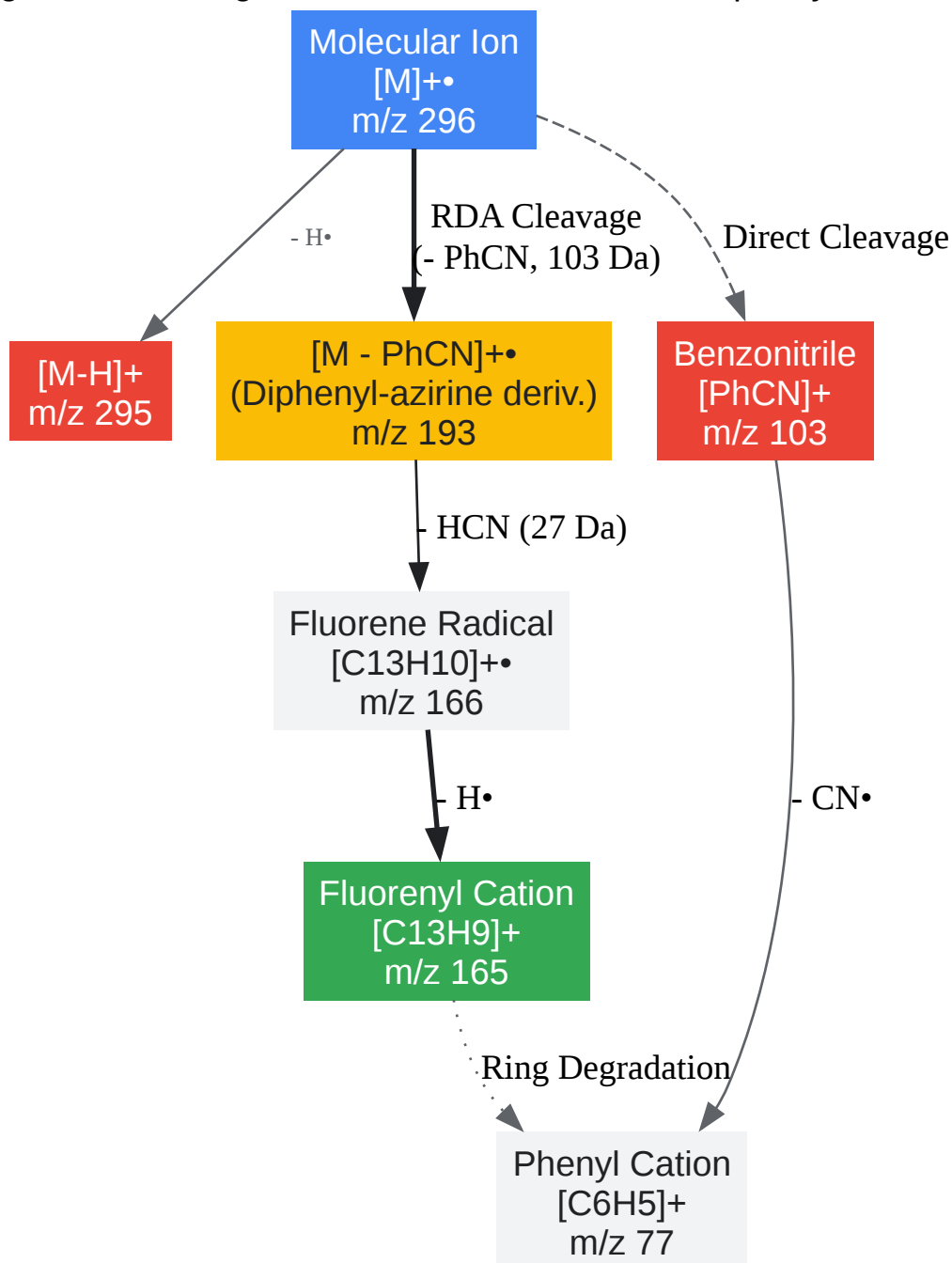
[\[1\]](#) A universal marker for mono-substituted benzene rings, derived from further breakdown of the 103 or 165 ions.[\[1\]](#)

- 89: Often associated with the
ion or rearrangement of the benzonitrile fragment.

Visualization of Fragmentation Pathways

The following diagram illustrates the causal relationships between the molecular ion and its progeny.

Figure 1: MS Fragmentation Cascade of 2,4,5-Triphenylimidazole



[Click to download full resolution via product page](#)

Caption: Mechanistic pathway highlighting the critical Retro-Diels-Alder cleavage and subsequent rearrangement to the stable fluorenyl cation.

Data Summary & Peak Assignments

The following table summarizes the key spectral features. Use this for rapid validation of experimental data.

m/z (Daltons)	Intensity (Approx.)	Ion Identity	Formula	Mechanistic Origin
296	80–100%	Molecular Ion ()		Parent molecule (highly stable aromatic system).[1]
295	20–40%			Loss of H from N1 or phenyl ring; aromatization driver.[1]
193	40–60%			Primary RDA fragment. Loss of Benzonitrile.
165	100% (Base)	Fluorenyl Cation		Rearrangement of the 193 ion (Loss of HCN + H).
103	10–20%	Benzonitrile		Charge retention on the nitrile fragment during RDA.
89	5–15%	Benzylidyne derivative		Rearrangement of phenyl-containing fragments.[1]
77	20–30%	Phenyl Cation		Standard aromatic degradation.[1]

Note on Isomers: The specific intensity ratio of

193 to

165 can vary based on the internal energy (collision energy in ESI or electron voltage in EI). However, the presence of both is required for positive identification.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10232, 2,4,5-Triphenylimidazole. Retrieved January 28, 2026.^[1] [\[Link\]](#)
- NIST Mass Spectrometry Data Center. Mass Spectrum of 2,4,5-Triphenylimidazole. NIST Chemistry WebBook, SRD 69.^[1] [\[Link\]](#)
- Bowie, J. H., et al. (1968). Electron Impact Studies.^[1] XVIII. Mass Spectra of Substituted Imidazoles. Australian Journal of Chemistry.^[1] (Foundational text on imidazole RDA mechanisms). [\[Link\]](#)
- Simonsick, W. J., & Hites, R. A. (1985). Characterization of Imidazoles by Mass Spectrometry.^[1] Analytical Chemistry. (Detailed discussion on nitrile elimination pathways). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,4,5-Triphenylimidazole | C₂₁H₁₆N₂ | CID 10232 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Lophine (2,4,5-triphenyl-1H-imidazole) - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Mass Spectrometry Fragmentation Pattern of 2,4,5-Triphenyl-1H-imidazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1349525/docs#mass-spectrometry-fragmentation-pattern-of-2-4-5-triphenyl-1h-imidazole\]](https://www.benchchem.com/product/b1349525/docs#mass-spectrometry-fragmentation-pattern-of-2-4-5-triphenyl-1h-imidazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)